

AP14145 hydrochloride purity and quality control

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Compound of Interest

Compound Name: AP14145 hydrochloride

Cat. No.: B10825825

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Technical Support Center: AP14145 Hydrochloride

Welcome to the technical support center for **AP14145 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their experiments by providing detailed information on purity, quality control, and troubleshooting.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage procedure for **AP14145 hydrochloride**?

A: For long-term stability, **AP14145 hydrochloride** should be stored at -20°C in a sealed container, protected from moisture.^[1]^[2] If stored in a solvent such as DMSO, it is recommended to store aliquots at -80°C for up to six months, or at -20°C for one month.^[2] Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.

Q2: What is the typical purity of commercially available **AP14145 hydrochloride**?

A: Commercially available **AP14145 hydrochloride** typically has a purity of ≥98%, as determined by High-Performance Liquid Chromatography (HPLC).^[1] For batch-specific purity data, always refer to the Certificate of Analysis (CoA) provided by the supplier.

Q3: In which solvents is **AP14145 hydrochloride** soluble?

A: **AP14145 hydrochloride** is soluble in DMSO and ethanol up to 100 mM.[1]

Q4: I'm observing inconsistent results in my experiments. What could be the cause?

A: Inconsistent results can stem from several factors, including compound degradation, improper storage, or experimental artifacts. Ensure that stock solutions are fresh and have been stored correctly. It is also advisable to regularly check the purity of the compound, especially for long-term studies. The stability of similar benzimidazole derivatives in DMSO has been shown to be reliable for up to 96 hours.[3][4]

Q5: Are there any known off-target effects of AP14145?

A: Yes, while AP14145 is a potent modulator of KCa2.2 and KCa2.3 channels, it has been shown to inhibit the hERG (KV11.1) channel with an IC50 of 71.8 μ M.[2] Researchers should consider this potential off-target effect, especially when working with concentrations approaching this value.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **AP14145 hydrochloride** in a question-and-answer format.

Issue 1: Precipitation of the compound in my aqueous experimental buffer.

- Question: I dissolved **AP14145 hydrochloride** in DMSO to make a stock solution and then diluted it into my aqueous buffer, but I see a precipitate. Why is this happening and how can I fix it?
- Answer: This is a common issue known as "salting out," where a compound that is soluble in an organic solvent precipitates when diluted into an aqueous solution. To avoid this, ensure the final concentration of DMSO in your aqueous buffer is kept low, ideally below 0.5%. You can also try to vortex the solution while adding the stock solution to aid in its dispersion. If precipitation persists, consider using a different solvent system or a solubilizing agent, if compatible with your experimental setup.

Issue 2: Loss of compound activity over time in my cell culture experiment.

- Question: The inhibitory effect of AP14145 seems to decrease over the course of my multi-day cell culture experiment. What could be the reason?
- Answer: Small molecule inhibitors can degrade or be metabolized by cells over time. To maintain a consistent effective concentration, it is recommended to replenish the compound by performing partial or full media changes with fresh **AP14145 hydrochloride** at regular intervals.

Issue 3: My vehicle control (DMSO) is showing a biological effect.

- Question: I'm observing an unexpected effect in my cells treated with the DMSO vehicle control. How should I address this?
- Answer: High concentrations of DMSO can be toxic to cells or induce off-target effects. It is crucial to keep the final concentration of DMSO in your culture media as low as possible, typically below 0.1%. Ensure that all experimental conditions, including the untreated control, contain the same final concentration of the vehicle to account for any solvent effects.

Quality Control and Experimental Protocols

Consistent and reliable experimental outcomes depend on the quality and purity of the reagents. Below are representative protocols for the quality control of **AP14145 hydrochloride**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **AP14145 hydrochloride**. It is based on methods used for similar benzimidazole derivatives and should be optimized for your specific instrumentation and compound batch.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 1: HPLC Method Parameters

Parameter	Recommended Setting
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Acetonitrile and water with 0.1% trifluoroacetic acid (TFA)
Gradient	Start with 20% Acetonitrile, ramp to 80% over 20 minutes
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Injection Volume	10 µL
Sample Prep	Dissolve sample in mobile phase at a concentration of 1 mg/mL

Expected Outcome: A major peak corresponding to **AP14145 hydrochloride** should be observed with a purity of ≥98%. The appearance of significant additional peaks may indicate the presence of impurities or degradation products.

Identity Confirmation by Mass Spectrometry (MS)

Table 2: Mass Spectrometry Parameters

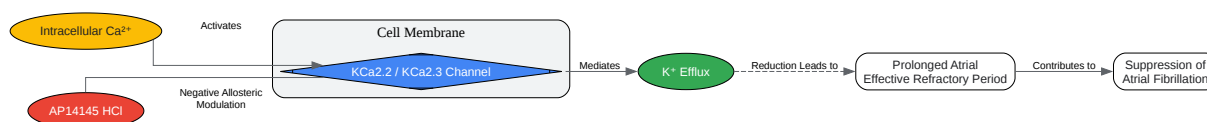
Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Mass Analyzer	Quadrupole Time-of-Flight (Q-TOF) or similar
Scan Range	100-1000 m/z
Sample Prep	Dilute sample in an appropriate solvent (e.g., methanol)

Expected Outcome: The observed mass-to-charge ratio (m/z) should correspond to the molecular weight of AP14145 (Molecular Formula: C₁₈H₁₇F₃N₄O, Exact Mass: 362.14). The

protonated molecule $[M+H]^+$ would be expected at approximately 363.15 m/z.

Signaling Pathway and Mechanism of Action

AP14145 hydrochloride is a negative allosteric modulator of the small-conductance calcium-activated potassium (KCa2) channels, specifically KCa2.2 and KCa2.3.[2] It does not directly block the pore of the channel but rather binds to a different site, reducing the channel's sensitivity to intracellular calcium. This leads to a decrease in potassium efflux, which in cardiac myocytes, prolongs the atrial effective refractory period. This mechanism is of interest in the context of atrial fibrillation, as it can help to terminate and prevent arrhythmic episodes.[8][9][10]

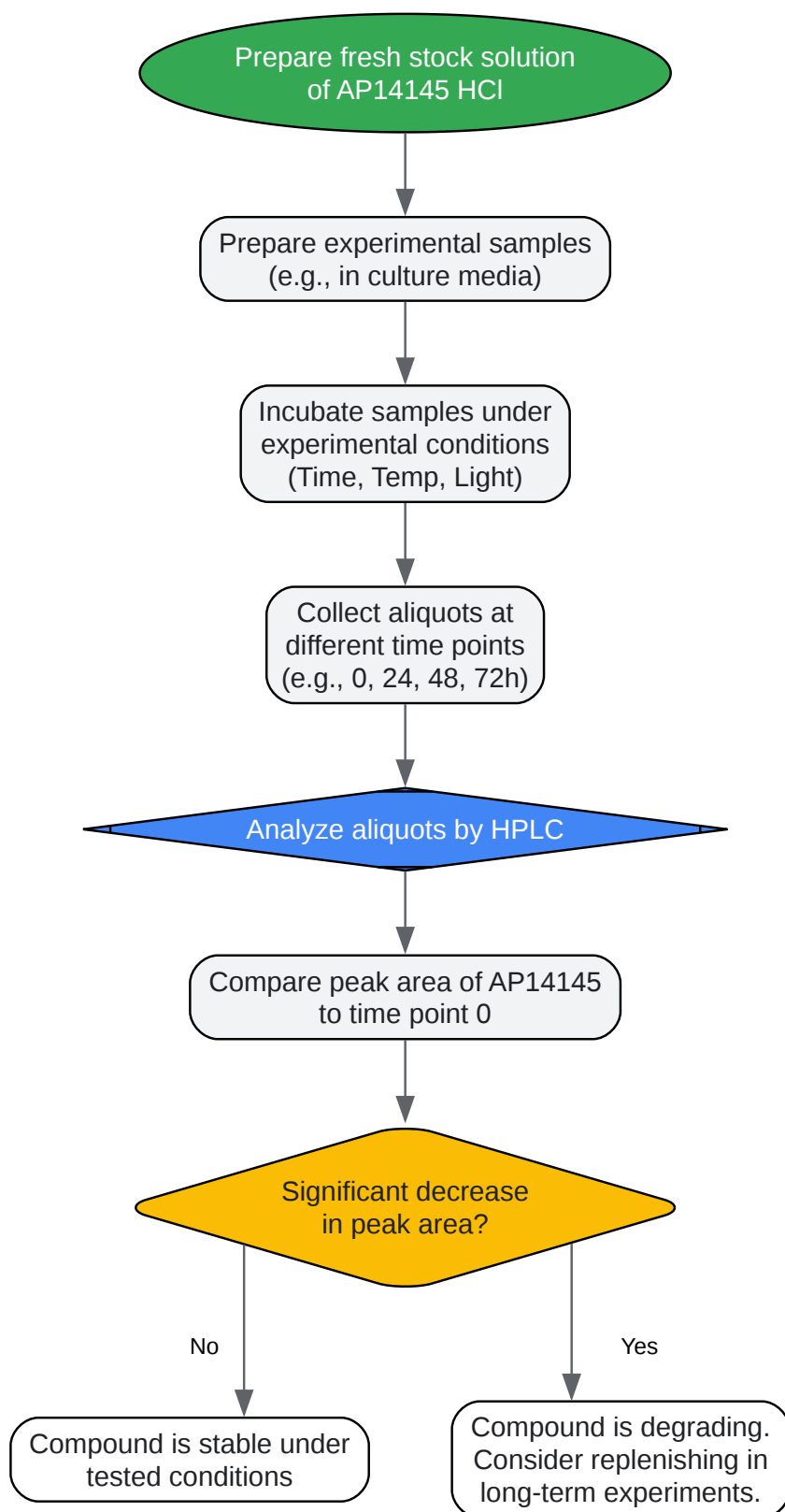


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Caption: Mechanism of action of **AP14145 hydrochloride**.

Experimental Workflow for Assessing Compound Stability

The following workflow provides a structured approach to evaluating the stability of **AP14145 hydrochloride** in your experimental conditions.



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Caption: Experimental workflow for stability testing.

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